

MT-7716 free base CAS number and chemical properties

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Compound of Interest

Compound Name: MT-7716 free base

Cat. No.: B1677558

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An In-Depth Technical Guide to MT-7716 Free Base

This guide provides a comprehensive overview of the chemical properties, pharmacological profile, and key experimental methodologies related to MT-7716, a selective non-peptide agonist of the nociceptin receptor (NOP). The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Properties of MT-7716 Free Base

MT-7716, also known by its synonym W-212393, is a complex heterocyclic molecule.^{[1][2]} Its fundamental chemical and physical characteristics are summarized below.

Property	Value	Reference
CAS Number	610323-32-5	[3][4]
Molecular Formula	C ₂₇ H ₂₈ N ₄ O ₂	[3][4]
Molecular Weight	440.54 g/mol	[3][4]
IUPAC Name	2-[3-[1-[(1R)-1,2-Dihydroacenaphthylen-1-yl]piperidin-4-yl]-2-oxobenzimidazol-1-yl]-N-methylacetamide	[3]
SMILES	<chem>CNC(=O)CN1C2=CC=CC=C2N(C1=O)C3CCN(CC3)[C@@H]4CC5=CC=CC6=C5C4=CC=C6</chem>	[3]

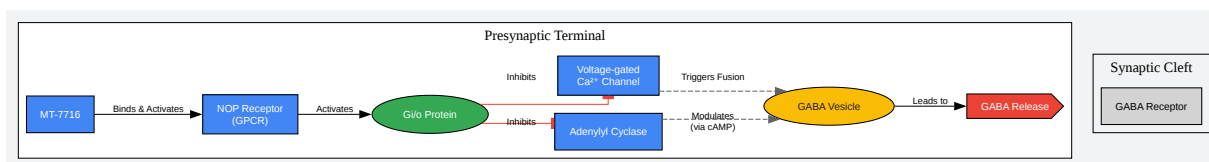
Pharmacological Profile

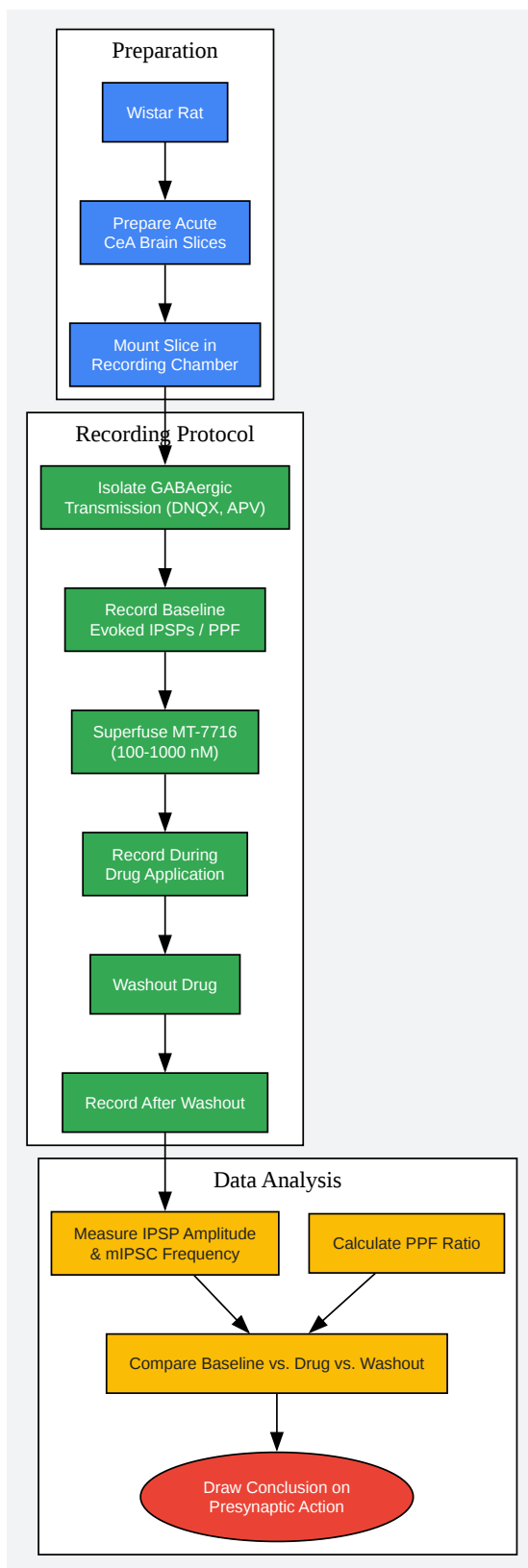
MT-7716 is a potent and selective agonist of the NOP receptor, also known as the opioid receptor-like 1 (ORL1) receptor.[2][4] Unlike classical opioids, it does not primarily act through mu, delta, or kappa opioid receptors.[3] It is being investigated for its potential in treating alcohol addiction.[3]

Parameter	Receptor	Species/System	Value	Reference
Binding Affinity (K _i)	Human NOP	HEK293 cells	0.21 nM	[5][6]
Binding Affinity (K _i)	Human μ-opioid	CHO cells	35 nM	[6]
Functional Activity (EC ₅₀)	Human NOP	HEK293 cells (GTPγS)	0.30 nM	[5]
Functional Activity	Human NOP	HEK293 cells (GTPγS)	Full Agonist	[5][6]

Mechanism of Action and Signaling Pathway

The primary mechanism of action for MT-7716 is the activation of the NOP receptor. This receptor is part of the G protein-coupled receptor (GPCR) family. Studies have shown that in the central amygdala (CeA), an area of the brain implicated in alcohol dependence, MT-7716's activation of NOP receptors on presynaptic terminals leads to a reduction in the release of the neurotransmitter GABA.^{[7][8][9][10]} This effect is believed to counteract the increase in GABAergic transmission induced by ethanol, thereby reducing alcohol seeking and withdrawal symptoms.^{[7][8][9]}





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